

Technical Whitepaper: Physicochemical Profiling & Synthetic Utility of CAS 10040-98-9

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Compound of Interest

Compound Name: 4-(1H-imidazol-2-yl)benzaldehyde

Cat. No.: B15253167

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Compound Identity: 4-(1H-Imidazol-1-yl)benzaldehyde Role: Bifunctional Medicinal Chemistry Scaffold^[1]

Executive Summary

This technical guide profiles 4-(1H-Imidazol-1-yl)benzaldehyde (CAS 10040-98-9), a critical intermediate in the synthesis of bioactive chalcones, Schiff bases, and coordination complexes. ^[1] Unlike simple aldehydes, this molecule possesses a "push-pull" electronic structure defined by the electron-withdrawing formyl group and the electron-rich (yet aromatic) imidazole moiety. ^[1]

For researchers in drug discovery, this compound represents a privileged scaffold.^[1] Its dual functionality allows for the rapid generation of diversity-oriented libraries, particularly targeting tubulin inhibition, antifungal pathways, and anti-tubercular activity.^[1] This guide moves beyond basic data to provide actionable protocols for handling, characterization, and synthetic application.^[1]

Part 1: Molecular Identity & Structural Analysis^[1]

The physicochemical behavior of CAS 10040-98-9 is governed by the interplay between its basic imidazole ring and the reactive aldehyde.

Table 1: Core Physicochemical Specifications

Parameter	Value / Description	Technical Implication
IUPAC Name	4-(1H-imidazol-1-yl)benzaldehyde	N-linked imidazole at the para-position.[1][2]
Molecular Formula	C ₁₀ H ₈ N ₂ O	High atom economy for fragment-based design.[1]
Molecular Weight	172.18 g/mol	Ideal for Fragment-Based Drug Discovery (FBDD).[1]
Melting Point	152°C – 155°C	Crystalline solid; sharp MP indicates high purity.
Appearance	White to light yellow powder	Color shifts to orange indicate oxidation or Schiff base impurities.
Solubility	Soluble: DCM, Methanol, DMSO Insoluble: Water, Hexane	Requires polar organic solvents for reaction homogeneity.[1]
pKa (Predicted)	~5.07 (Imidazole N3)	Basic.[1] Will protonate in acidic HPLC mobile phases, affecting retention.[1]

Structural Insight: The "Linker" Effect

The para-substitution pattern creates a rigid linear geometry. In crystal engineering and drug design, this rigidity prevents the "floppiness" often associated with aliphatic linkers, improving binding affinity in protein pockets (entropy-enthalpy compensation).[1]

Part 2: Critical Physicochemical Parameters & Reactivity[1]

2.1 Solubility & Partitioning

While the logP is relatively low (approx 1.1), the compound is lipophilic enough to cross biological membranes but polar enough to require specific solvent systems for synthesis.[1]

- Protocol Tip: When using in nucleophilic additions (e.g., Grignard), the imidazole nitrogen can coordinate with Magnesium.[1] Use >2 equivalents of reagent or protect the imidazole (though rarely necessary due to steric availability).

2.2 Stability Profile

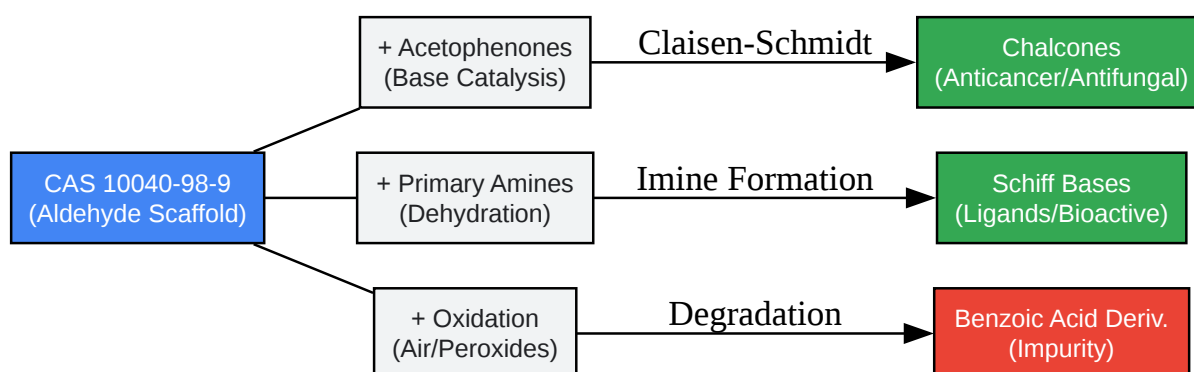
- Oxidation: The aldehyde is susceptible to oxidation to the corresponding benzoic acid (4-(1H-imidazol-1-yl)benzoic acid) upon prolonged exposure to air.[1]
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C.
- Self-Validation: Before use in critical steps, acquire a ¹H-NMR.[1] The aldehyde proton singlet at ~10.0 ppm must be distinct; the appearance of a broad peak at ~13.0 ppm indicates acid formation.

Part 3: Synthetic Utility & Reaction Monitoring[1][3]

The primary value of CAS 10040-98-9 lies in its ability to undergo Claisen-Schmidt condensations to form chalcones.[1] These chalcones are potent pharmacophores.

Visualization: Synthetic Pathway Logic

The following diagram illustrates the divergent synthetic pathways accessible from this scaffold.



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Figure 1: Divergent synthetic utility of 4-(1H-imidazol-1-yl)benzaldehyde. Green nodes indicate desired bioactive targets; red indicates degradation.[1]

Part 4: Analytical Protocols (Self-Validating Systems)

Accurate quantification is challenging due to the basic imidazole ring, which causes peak tailing on standard silica-based C18 columns.[1]

4.1 HPLC Method for Purity Assessment

Objective: Quantify aldehyde purity and detect the acid impurity.

- Column: C18 with Polar Embedded Group (e.g., Waters SymmetryShield or Phenomenex Synergi Fusion).[1] Why? The polar group shields silanols, reducing tailing of the basic imidazole.[1]
- Mobile Phase A: 10mM Ammonium Acetate (pH 9.0).[1] Why? High pH keeps the imidazole unprotonated (neutral), improving peak shape and retention.[1]
- Mobile Phase B: Acetonitrile.[3]
- Gradient: 5% B to 90% B over 15 minutes.
- Detection: UV at 280 nm (matches the benzaldehyde π - π^* transition).[1]
- Flow Rate: 1.0 mL/min.

Validation Check:

- Inject a standard of Benzaldehyde (neutral marker).
- Inject CAS 10040-98-9.[1][2][4][5]
- Pass Criteria: The tailing factor (Tf) for CAS 10040-98-9 must be < 1 .[1]5. If > 1.5 , increase buffer concentration or pH.

4.2 Recrystallization Protocol (Purification)

If purity falls below 98%, use this method to remove oxidized impurities.[1]

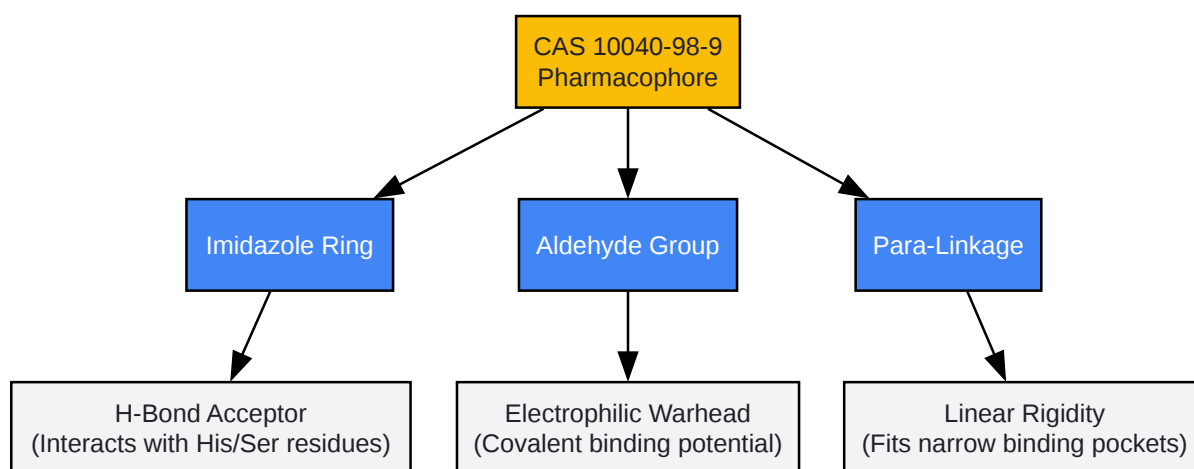
- Dissolution: Dissolve crude solid in minimum boiling Methanol (approx. 10 mL per gram).
- Filtration: Hot filter to remove insoluble polymeric species.
- Crystallization: Add warm water dropwise until turbidity just persists. Re-heat to clear, then allow to cool slowly to Room Temperature, then 4°C.
- Isolation: Filter pale yellow needles. Wash with cold 50% MeOH/Water.
- Drying: Vacuum dry at 40°C for 4 hours.

Part 5: Biological Relevance (Mechanism of Action)[1][2][3]

Research indicates that derivatives of CAS 10040-98-9, particularly the chalcones, often target Tubulin polymerization.[1]

Visualization: SAR Logic

This diagram explains why this specific CAS number is chosen for drug design over simple benzaldehyde.



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Figure 2: Structure-Activity Relationship (SAR) breakdown.[1] The imidazole ring provides critical solubility and binding interactions absent in phenyl-analogs.[1]

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